

# Safe Disposal of N-Benzoyl-L-alanine: A Procedural Guide

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## Compound of Interest

Compound Name: N-Benzoyl-L-alanine

Cat. No.: B556290

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents like **N-Benzoyl-L-alanine** are paramount for ensuring laboratory safety and environmental compliance. This guide provides a clear, step-by-step procedure for the safe disposal of **N-Benzoyl-L-alanine**, minimizing risks and adhering to standard safety protocols.

## Physicochemical and Hazard Data

A summary of key data for **N-Benzoyl-L-alanine** is presented below, offering a quick reference for safety and handling.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>3</sub>	PubChem[1]
Molecular Weight	193.20 g/mol	PubChem[1]
GHS Hazard Statements	H315: Causes skin irritation	PubChem[1]
H319: Causes serious eye irritation	PubChem[1]	
H335: May cause respiratory irritation	PubChem[1]	

## Disposal Protocol for N-Benzoyl-L-alanine

The disposal of **N-Benzoyl-L-alanine** must be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. The following steps outline the recommended procedure.

## Personal Protective Equipment (PPE)

Before handling **N-Benzoyl-L-alanine** for disposal, ensure you are wearing the appropriate personal protective equipment to prevent skin and eye contact.<sup>[2]</sup> This includes:

- Chemical-impermeable gloves.<sup>[3]</sup>
- Safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[4]</sup>
- A lab coat or other protective clothing to prevent skin exposure.<sup>[2]</sup>
- In cases of dust formation, use a NIOSH-approved respirator.

## Spill Management and Collection

In the event of a spill, or when preparing for disposal, follow these steps to safely collect the material:

- Ensure the area is well-ventilated.<sup>[3]</sup>
- Avoid the formation of dust during collection.<sup>[4]</sup>
- Carefully sweep up the solid material and place it into a suitable, clearly labeled, and closed container for disposal.<sup>[4][5]</sup>

## Waste Disposal

Proper disposal of chemical waste is crucial. Adhere to the following guidelines:

- Do not dispose of **N-Benzoyl-L-alanine** down the drain or into sewer systems.<sup>[3]</sup>
- The recommended method of disposal is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.<sup>[3]</sup>

- Waste should be classified and disposed of in accordance with all applicable local, state, and federal regulations.[5] The user is responsible for assigning the correct waste codes based on the application for which the product was used.[5]

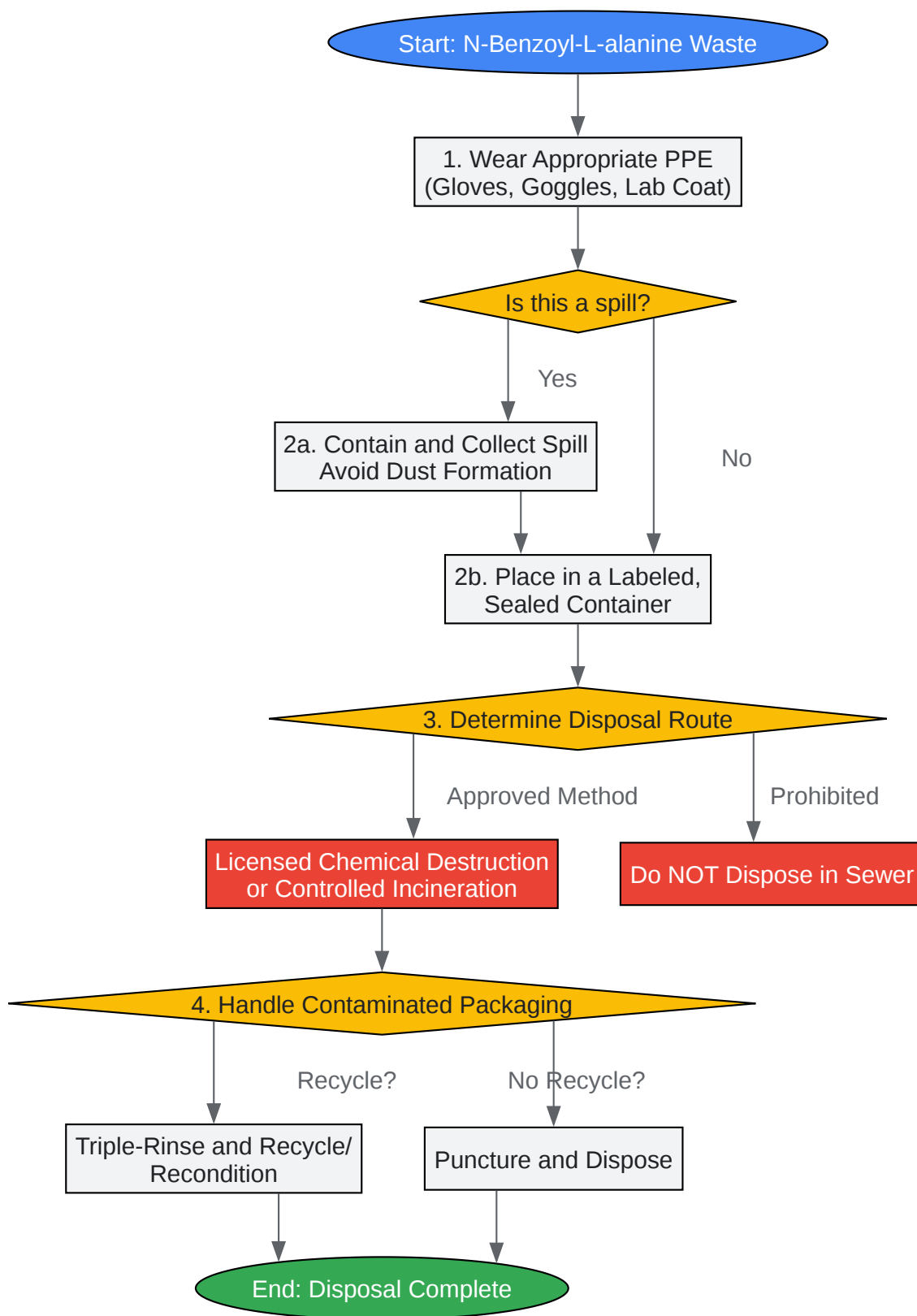
## Contaminated Packaging

Containers that have held **N-Benzoyl-L-alanine** must also be handled correctly:

- Containers can be triple-rinsed (or the equivalent) and then offered for recycling or reconditioning.[3]
- Alternatively, the packaging can be punctured to render it unusable for other purposes before disposal.[3]

## Disposal Decision Workflow

The following diagram illustrates the logical steps to follow for the proper disposal of **N-Benzoyl-L-alanine**.



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Caption: Workflow for the safe disposal of **N-Benzoyl-L-alanine**.

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## References

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